

# Physical properties of 3,5-Dichlorobenzyl chloride (melting point, boiling point)

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## An In-depth Technical Guide to the Physical Properties of 3,5-Dichlorobenzyl Chloride

This technical guide provides a comprehensive overview of the key physical properties of **3,5-Dichlorobenzyl chloride**, specifically its melting and boiling points. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise and reliable data for their work. The guide includes detailed experimental protocols for the determination of these properties and a visualization of a common synthetic pathway.

## Physical Properties of 3,5-Dichlorobenzyl Chloride

**3,5-Dichlorobenzyl chloride** is a solid at room temperature. Its key physical properties are summarized in the table below.

Physical Property	Value	Conditions
Melting Point	36 °C	Standard Pressure
Boiling Point	115-123 °C	10 Torr

## Experimental Protocols for Property Determination

Accurate determination of physical properties such as melting and boiling points is crucial for the identification and purity assessment of a chemical compound. The following sections detail

the standard methodologies for these measurements.

## Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase. For a pure substance, this transition occurs over a narrow temperature range. The capillary tube method is a common and reliable technique for this determination.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar) or a Thiele tube setup
- Glass capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Heating bath fluid (if using Thiele tube, e.g., silicone oil)

Procedure:

- Sample Preparation: A small amount of **3,5-Dichlorobenzyl chloride** is finely ground using a mortar and pestle to ensure uniform heat distribution.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup:
  - Melting Point Apparatus: The packed capillary tube is inserted into the heating block of the apparatus, adjacent to the thermometer.
  - Thiele Tube: The capillary tube is attached to the thermometer using a small rubber band or wire, ensuring the sample is level with the thermometer bulb. The assembly is then immersed in the heating bath fluid within the Thiele tube.

- Heating and Observation:
  - The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point.
  - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
  - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
  - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
- Purity Indication: A sharp melting point range (typically 0.5-1.0 °C) is indicative of a pure compound. Impurities tend to lower the melting point and broaden the melting range.

## Boiling Point Determination at Reduced Pressure

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding pressure. For substances that may decompose at their atmospheric boiling point, determination at a reduced pressure (vacuum) is necessary.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., silicone oil bath)
- Vacuum source and manometer

Procedure:

- Sample Preparation: A small volume (a few milliliters) of the liquid sample is placed into the fusion tube. In the case of **3,5-Dichlorobenzyl chloride**, the solid sample would first be

gently melted.

- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the fusion tube with the open end downwards.
- **Apparatus Assembly:** The fusion tube is attached to a thermometer, and the assembly is placed in a heating bath. The entire system is connected to a vacuum line with a manometer to monitor the pressure.
- **Heating Under Vacuum:**
  - The system is evacuated to the desired pressure (e.g., 10 Torr).
  - The heating bath is heated gently. As the temperature rises, air trapped in the inverted capillary tube will be expelled, seen as a slow stream of bubbles.
  - As the liquid's boiling point is approached, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- **Temperature Reading:**
  - The heating is discontinued when a steady stream of bubbles is observed.
  - As the apparatus cools, the bubbling will slow down and stop. The moment the liquid begins to be drawn back into the capillary tube, the vapor pressure inside the capillary equals the external pressure.
  - The temperature at this exact moment is recorded as the boiling point of the liquid at that specific pressure.

## Synthesis Workflow

**3,5-Dichlorobenzyl chloride** is commonly synthesized via the free-radical chlorination of 3,5-dichlorotoluene. The following diagram illustrates the general workflow for this chemical transformation.



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Caption: General workflow for the synthesis of **3,5-Dichlorobenzyl chloride**.

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